# sulfameter pharmacokinetics absorption distribution

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**Compound Focus:** Sulfameter

CAS No.: 651-06-9
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## What is Known About Sulfameter

**Sulfameter** (also known as Sulfamethoxydiazine) is a long-acting sulfonamide antibiotic. It's used as a leprostatic agent and for treating urinary tract infections. It has also been investigated as a potential therapy for chloroquine-resistant malaria during pregnancy [1] [2].

Its mechanism of action is typical for antibacterial sulfonamides: it acts as a competitive inhibitor of bacterial dihydropteroate synthase. This enzyme is crucial for the bacterial synthesis of folic acid [3] [1]. **Sulfameter** is active against both Gram-positive and Gram-negative bacteria [1].

## Pharmacokinetic Data Gap and a Research Context

Regrettably, resources like DrugBank explicitly list key pharmacokinetic parameters for **Sulfameter**— including absorption, volume of distribution, protein binding, and half-life—as "Not Available" [3].

However, a recent 2025 study provides high-quality, related research context. It performed population pharmacokinetic modeling on three other sulfonamides (sulfadimethoxine/SDMX, sulfadiazine/SDZ, and sulfamethoxazole/SMX) combined with trimethoprim in pigs [4]. This illustrates the type of advanced analysis used in contemporary veterinary medicine, though it doesn't include **Sulfameter** data.

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**Comparative Pharmacokinetic Parameters of Selected Sulfonamides in Pigs (Mean Values)** [4]

| Sulfonamide | Clearance (L/h/kg) | Plasma Elimination Half-Life (hours) |
|---|---|---|
| **Sulfadimethoxine (SDMX)** | 0.015 | 14.8 |
| **Sulfadiazine (SDZ)** | 0.12 | 3.7 |
| **Sulfamethoxazole (SMX)** | 0.21 | 2.2 |

## Suggested Experimental Approaches for Investigation

Since direct data is unavailable, here are detailed methodologies from the search results that you could apply to characterize **Sulfameter**'s pharmacokinetics.

- **Population Pharmacokinetic (PopPK) Modeling**: This approach is ideal for sparse data and can quantify variability. You would use a study design like the one referenced [4]:

  - **Protocol**: Administer **Sulfameter** (potentially combined with trimethoprim) to a population of subjects. Collect multiple plasma samples over time from each subject.
  - **Analysis**: Analyze the concentration-time data using non-linear mixed-effects modeling to estimate typical population values for absorption rate, clearance, and volume of distribution, as well as the inter-individual variability for these parameters.

- **Intact Protein PK/PD Modeling for Covalent Drugs**: While **Sulfameter** is not a covalent drug, the referenced 2025 article describes a novel "intact protein PK/PD" (iPK/PD) model that can output absorption and distribution parameters based on time-dependent **target engagement (%TE)** data [5]. This model is applicable to any measurement that yields the percentage of target engaged.

## Workflow for Covalent Drug PK/PD Modeling

The advanced iPK/PD modeling approach can be visualized as a multi-step decision workflow, which serves as a sophisticated example of modern pharmacokinetic analysis.
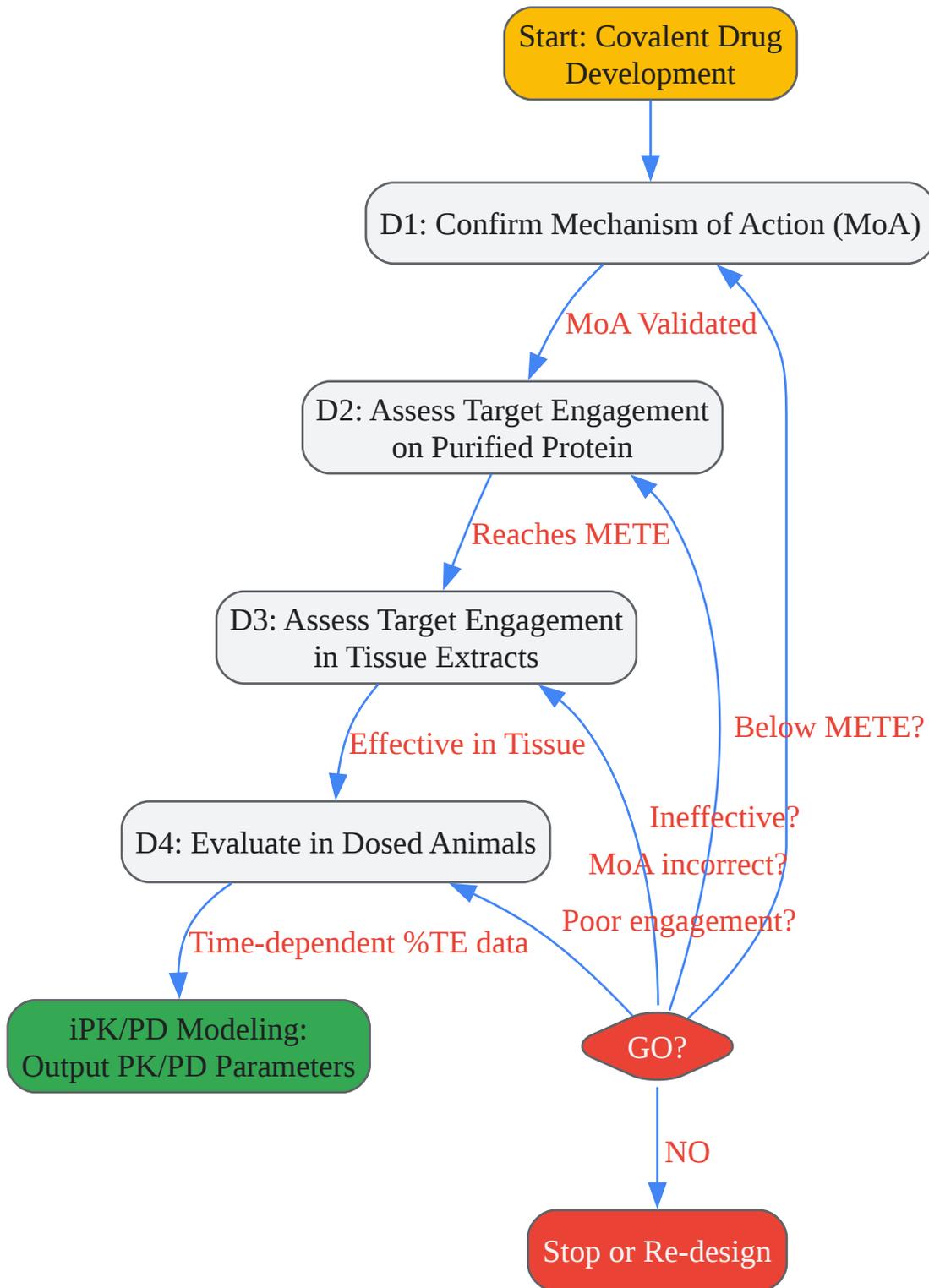
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*A decision tree guiding the development of covalent drugs, based on target engagement data [5].*

## How to Proceed with Your Research

Given the lack of readily available data, here are practical steps you can take:

- **Consult Specialized Databases**: Gain access to extensive pharmacological databases like Pharmapendium or Integrity, which may contain proprietary or non-public data.
- **Review Older Literature**: Conduct a deep dive into scientific literature from the 1960s-1980s, when long-acting sulfonamides like **Sulfameter** were more intensively studied.
- **Conduct Original Research**: Apply the experimental protocols outlined above to generate the necessary pharmacokinetic data for **Sulfameter**.

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## References

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